Application Note: Click Chemistry Applications of Methyl 4-ethynyl-3-hydroxybenzoate[1]

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Compound of Interest

Compound Name:	*Methyl 4-ethynyl-3-hydroxybenzoate*
Cat. No.:	*B8667274*

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Executive Summary: The "Tri-Functional Hub"

Methyl 4-ethynyl-3-hydroxybenzoate (CAS: 1000576-40-0) is not merely a click chemistry reagent; it is a tri-functional scaffold designed for high-precision modular synthesis.[1] Unlike simple propargyl ethers, this molecule integrates three orthogonal reactive handles on a rigid benzene core:

- C4-Ethynyl Group: A steric-free handle for Copper-catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1]
- C3-Hydroxyl Group: A nucleophilic handle for etherification, allowing "locking" of conformation or attachment of solubility-enhancing tags (PEGylation).
- C1-Methyl Ester: An electrophilic handle ready for hydrolysis and amide coupling to drug pharmacophores or biomolecules.[1]

This guide details the protocols for leveraging this molecule in Fragment-Based Drug Discovery (FBDD), PROTAC linker design, and bioconjugation, with a specific focus on overcoming the unique reactivity challenges posed by the ortho-hydroxy-alkyne motif.[1]

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Chemical Profile & Strategic Utility

Property	Specification	Strategic Implication
Formula	$C_{10}H_8O_3$	Low MW (176.17 Da) fits "Rule of 3" for fragments.[1]
Structure	1-COOMe, 3-OH, 4-C≡CH	Ortho-positioning of OH/Alkyne allows potential cyclization (see Section 5).[1]
Solubility	DMSO, MeOH, DCM	Requires organic co-solvent for aqueous click reactions.[1]
pKa (Phenol)	~8.5 (Predicted)	Deprotonates at physiological pH; can coordinate Cu(I).

The "Hub" Concept

In drug discovery, this molecule acts as a linchpin. You can attach a target ligand via the ester, modify physicochemical properties via the phenol, and "click" on a reporter tag or E3 ligase ligand via the alkyne.

Critical Mechanism: The Ortho-Effect Warning[1]

Expert Insight: The proximity of the C3-hydroxyl group to the C4-alkyne is a double-edged sword. While it provides a handle for diversification, it introduces a competitive pathway: Metal-Catalyzed Cyclization.[1]

Under certain conditions (high temperature, specific Lewis acids like Au/Ag, or unligated Cu), ortho-alkynylphenols can cyclize to form benzofurans rather than the desired triazole.[1]

- Pathway A (Desired): CuAAC reaction with azide

  1,2,3-Triazole.[1][2]

- Pathway B (Undesired): Intramolecular cyclization

  Benzofuran derivative.

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Control Strategy: To ensure Pathway A dominance, you must use a Cu(I)-stabilizing ligand (e.g., THPTA or TBTA) and maintain mild temperatures (RT to 40°C).[1] The ligand accelerates the intermolecular click reaction significantly faster than the intramolecular cyclization.

Experimental Protocols

Protocol A: High-Fidelity CuAAC Conjugation

Use this protocol for attaching the scaffold to azido-functionalized biomolecules or fluorophores.[1]

Reagents:

- Scaffold: **Methyl 4-ethynyl-3-hydroxybenzoate** (100 mM in DMSO).
- Azide Partner: R-N_3 (100 mM in DMSO).
- Catalyst Source: $CuSO_4$[1][3][4]·$5H_2O$ (20 mM in water).
- Reducing Agent: Sodium Ascorbate (100 mM in water, freshly prepared).
- Ligand: THPTA (50 mM in water). Note: THPTA is preferred over TBTA for aqueous solubility.
- Buffer: 100 mM Phosphate Buffer (PBS) or HEPES, pH 7.4.

Step-by-Step Procedure:

- Preparation: In a 1.5 mL microcentrifuge tube, combine the reaction components in the following order to prevent copper oxidation:
  - 350 µL Buffer (PBS).
  - 5 µL Azide stock (Final: 1 mM).
  - 5 µL Scaffold stock (Final: 1 mM).
  - Vortex briefly.

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- Catalyst Complexing: In a separate tube, mix $CuSO_4$ (5 µL) and THPTA (10 µL). Incubate for 1 minute. The solution should remain clear/blue.
- Initiation: Add the Cu-THPTA complex to the main reaction tube.
- Reduction: Add 10 µL Sodium Ascorbate. The solution may turn colorless (reduction to Cu(I)).
- Incubation: Purge headspace with N_2 or Ar (optional but recommended). Cap and rotate at Room Temperature (25°C) for 1–2 hours.
  - Expert Tip: Do not heat above 40°C to avoid benzofuran formation.[1]
- Quenching: Add 10 µL of 0.5 M EDTA (pH 8.0) to chelate copper.
- Analysis: Analyze by LC-MS. The product should show M+1 = (Scaffold + Azide).

Protocol B: Sequential Diversification (The "Lock & Load" Method)

Use this workflow to modify the phenol BEFORE clicking, preventing side reactions.

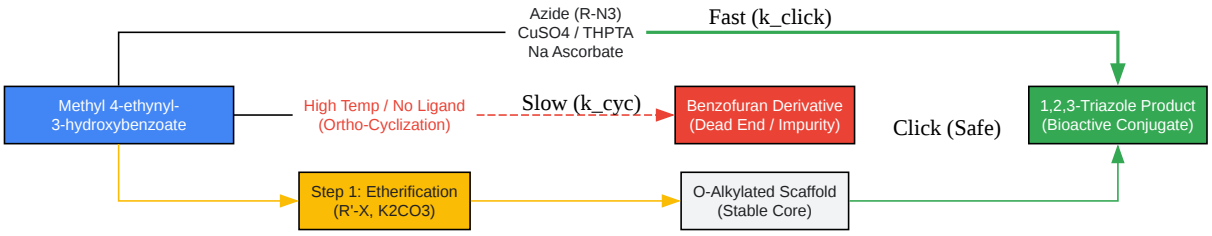
- Step 1: Phenol Alkylation (The "Lock")
  - Dissolve **Methyl 4-ethynyl-3-hydroxybenzoate** (1 eq) in DMF.
  - Add K_2CO_3 (2 eq) and Alkyl Halide (e.g., MeI, Benzyl Bromide, or PEG-Bromide) (1.2 eq). [1]
  - Stir at RT for 4 hours.
  - Result: The phenol is now an ether. The alkyne remains intact.
- Step 2: Ester Hydrolysis (Optional)
  - Treat with LiOH in THF/H_2O to generate the free benzoic acid.
- Step 3: Click Reaction

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- Perform Protocol A. With the phenol protected, the risk of benzofuran cyclization is eliminated, allowing for harsher click conditions (e.g., microwave assistance) if the azide is sterically hindered.

Visualizing the Workflow

The following diagram illustrates the divergent pathways and the "Hub" utility of the molecule.



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Caption: Reaction pathways for **Methyl 4-ethynyl-3-hydroxybenzoate**.[1] Green path represents the optimized CuAAC protocol; Red path indicates the competitive cyclization risk; Yellow path shows the "Lock & Load" strategy.

Troubleshooting & Optimization

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Observation	Diagnosis	Solution
Low Yield / SM Remaining	Catalyst Oxidation	Increase Sodium Ascorbate to 5-10 eq. Degas solvents.[1][5]
New Peak (M-32)	Benzofuran Formation	Cyclization occurred.[6] Lower temperature to 4°C or RT. Ensure THPTA ligand is used (1:5 Cu:Ligand ratio).
Precipitation	Solubility Limit	The ester is hydrophobic. Increase DMSO concentration to 20-50%.
Color Change (Yellow/Brown)	Copper Disproportionation	Re-prepare Cu(I) catalyst fresh. Ensure excess ascorbate is present.[1]

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